

Introduction: The Versatile Role of a Core Glycerol Synthon

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Compound of Interest

Compound Name: 3-(N-Benzyl-N-ethylamino)propane-1,2-diol

CAS No.: 85721-31-9

Cat. No.: B12666669

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(±)-3-Benzyloxy-1,2-propanediol, also known as 1-O-Benzyl-rac-glycerol, is a cornerstone chemical intermediate whose structural simplicity belies its profound utility in advanced organic synthesis. As a derivative of glycerol, the fundamental backbone of many biological lipids, this compound provides a strategically protected, three-carbon scaffold. The presence of a stable benzyl ether at the C-3 position, alongside vicinal diols at C-1 and C-2, makes it an exceptionally versatile building block. This guide, prepared from the perspective of a Senior Application Scientist, delves into the essential properties, synthesis, and critical applications of (±)-3-Benzyloxy-1,2-propanediol, with a focus on its pivotal role in pharmaceutical research and the development of complex molecular architectures. For researchers and drug development professionals, a thorough understanding of this molecule is key to unlocking synthetic pathways to a wide array of bioactive compounds and advanced materials.

Physicochemical Properties: A Structural Overview

The utility of (±)-3-Benzyloxy-1,2-propanediol stems directly from its molecular architecture. It is a racemic mixture, containing equal amounts of (R) and (S) enantiomers. The benzyl group serves as a robust protecting group for the primary hydroxyl function of glycerol, stable to a

wide range of reaction conditions yet readily removable via catalytic hydrogenation. The remaining 1,2-diol moiety is the site of diverse chemical transformations. The compound's physical state is typically a liquid or a low-melting solid, and it is hygroscopic.[1] The interplay between the hydrophobic benzyloxy group and the hydrophilic diol confers solubility in a range of polar organic solvents.[2]

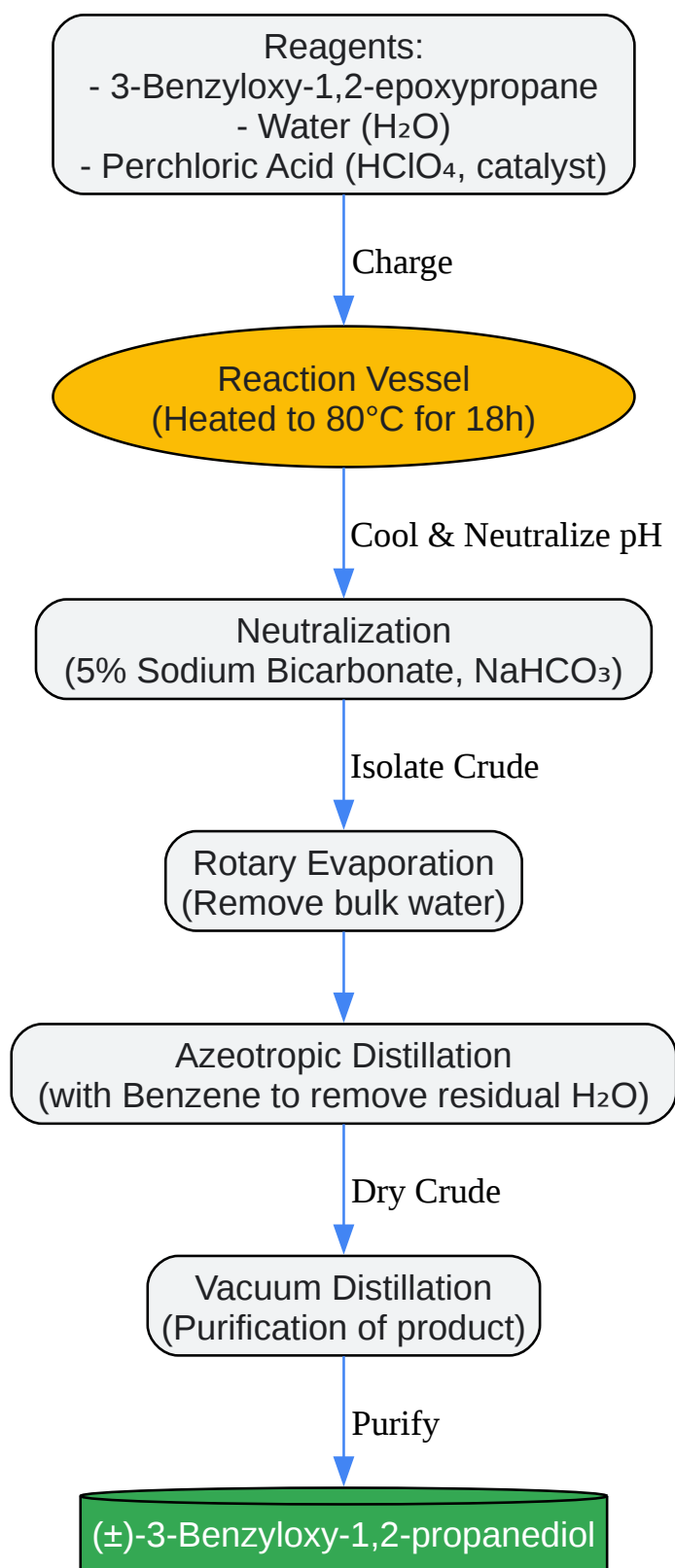
Table 1: Physicochemical and Identification Data for (±)-3-Benzyloxy-1,2-propanediol

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O ₃
Molecular Weight	182.22 g/mol [3]
CAS Number	4799-67-1
Appearance	Colorless liquid or solid[4][5]
Density	1.140 g/mL at 20 °C[1][6]
Refractive Index (n _{20/D})	1.533[6]
Boiling Point	127°-136° C at 0.04 mm Hg[7]
Melting Point	25-29 °C (for the (R)-enantiomer)[5][8]
InChI Key	LWCIBYRXSHRIAP-UHFFFAOYSA-N[6]
SMILES String	<chem>OCC(O)COCc1ccccc1</chem> [6]

Synthesis and Purification: A Validated Protocol

A reliable and scalable synthesis of (±)-3-Benzyloxy-1,2-propanediol is critical for its application. The most common and straightforward method is the acid-catalyzed ring-opening of 3-benzyloxy-1,2-epoxypropane (benzyl glycidyl ether). This protocol is self-validating because the reaction proceeds to high conversion, and the product can be readily purified to a high degree, ensuring consistency for subsequent synthetic steps.

Diagram: Synthesis Workflow



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Caption: Workflow for the synthesis of (±)-3-Benzyloxy-1,2-propanediol.

Experimental Protocol: Synthesis via Epoxide Hydrolysis[8]

- Objective: To synthesize (±)-3-Benzyloxy-1,2-propanediol with high yield and purity.
- Materials:
 - 3-Benzyloxy-1,2-epoxypropane (1.60 mol)
 - Deionized Water (1300 mL)
 - 70% Perchloric acid (1.5 mL)
 - 5% Sodium bicarbonate solution
 - Benzene (300 mL)
 - 2.0 L 3-necked flask, condenser, thermometer, magnetic stirrer, heating mantle, rotary evaporator, and vacuum distillation apparatus.
- Procedure:
 - Reaction Setup: Equip the 3-necked flask with a condenser and thermometer. Charge the flask with 3-Benzyloxy-1,2-epoxypropane (263 g, 1.60 mol) and water (1300 mL).
 - Causality: Water acts as both the solvent and the nucleophile for the epoxide ring-opening. The large excess ensures the reaction kinetics favor the desired hydrolysis over potential polymerization.
 - Catalysis: Add 70% perchloric acid (1.5 mL) to the mixture.
 - Causality: Perchloric acid is a strong, non-nucleophilic acid catalyst. It protonates the epoxide oxygen, activating the ring towards nucleophilic attack by water. This is crucial for achieving a reasonable reaction rate at moderate temperatures.
 - Heating: Heat the mixture to 80°C and maintain this temperature with stirring for 18 hours.

- Causality: The elevated temperature provides the necessary activation energy for the reaction to proceed to completion. The 18-hour duration ensures maximum conversion of the starting epoxide.
- Neutralization: After cooling the reaction mixture to room temperature, neutralize it with a 5% sodium bicarbonate solution until the pH is approximately 7.
 - Causality: Neutralization is essential to quench the acid catalyst, preventing any potential side reactions during the workup and protecting the distillation apparatus from corrosion. Sodium bicarbonate is a mild base that avoids unwanted base-catalyzed side reactions.
- Water Removal (Bulk): Remove the bulk of the water using a rotary evaporator.
- Water Removal (Azeotropic): Add benzene (300 mL) to the residue and perform an azeotropic distillation to remove the final traces of water.
 - Causality: Complete removal of water is critical before the final purification step. Benzene forms a low-boiling azeotrope with water, allowing for its efficient removal under conditions that do not degrade the product.
- Purification: After evaporating the benzene, purify the resulting oil by vacuum distillation to yield the final product (typical bp 127°-136° C at 0.04 mm Hg).
 - Causality: Vacuum distillation is required because the product has a high boiling point and would likely decompose at atmospheric pressure. This step effectively removes non-volatile impurities and any unreacted starting material. A yield of approximately 90% can be expected.^[7]
- Purification Note: For applications requiring exceptionally high purity, repeated fractional distillation is recommended.^[9]

Core Applications in Drug Development and Research

The strategic placement of the benzyl protecting group makes (±)-3-Benzyloxy-1,2-propanediol a vital precursor in multi-step syntheses.

Synthesis of β -Adrenergic Blockers (Beta-Blockers)

Many beta-blockers, such as propranolol and practolol, are aryloxypropanolamine derivatives. [10] The 3-carbon glycerol backbone is a core structural motif. ($\pm$)-3-Benzyloxy-1,2-propanediol and its enantiomerically pure forms serve as key starting materials for constructing this side chain.[11][12] The synthesis typically involves converting the diol into an epoxide, which is then opened by an appropriate amine to install the characteristic side chain. The benzyl ether protects the terminal hydroxyl group during these transformations.

Diagram: Role in Beta-Blocker Synthesis



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Caption: Generalized pathway from 3-benzyloxy-1,2-propanediol to beta-blockers.

Chiral Precursor for Enantiomerically Pure Pharmaceuticals

While the racemic form is useful, the individual enantiomers—(R)-(+)- and (S)-(-)-3-Benzyloxy-1,2-propanediol—are invaluable chiral building blocks.[8][13] They are used to synthesize stereochemically defined drugs, where often only one enantiomer possesses the desired therapeutic activity.

- (S)-Enantiomer: This isomer is a precursor for the antiviral nucleotide analog (S)-1-[3-hydroxy-2-(phosphonylmethoxy)propyl]cystosine (HPMPC), which has potent antiviral activity.[9] It is also used to synthesize cationic cardiolipin analogs, which are investigated as transfection reagents in drug delivery systems.[9]
- (R)-Enantiomer: This isomer is used as a chiral building block in the total synthesis of complex natural products and biologically important phospholipid analogs.[8]

Synthesis of Complex Lipids and Membrane Probes

The glycerol backbone is fundamental to glycerophospholipids, the primary components of cell membranes.^{[14][15]} (±)-3-Benzyloxy-1,2-propanediol is used in the synthesis of specialized lipids for biophysical research. For example, it was used to synthesize and immobilize specific ether lipids (e.g., DPTTC and DPTDC) for the creation of functional tethered lipid bilayer membranes on silicon oxide chips.^{[1][6]} These systems are powerful platforms for studying membrane proteins and cellular signaling events.

Analytical Method Development

Due to its simple diol structure and racemic nature, (±)-3-Benzyloxy-1,2-propanediol is frequently used as a model compound for developing and validating new analytical techniques for enantioseparation. It has been instrumental in studies on capillary electrophoretic chiral resolution using cyclodextrin derivatives and borate complexation.^{[1][6]}

Safety, Handling, and Storage

Proper handling of (±)-3-Benzyloxy-1,2-propanediol is essential for laboratory safety.

- **Hazards:** The compound may cause skin and serious eye irritation.^[3] It is classified as a combustible liquid.^{[1][6]} Ingestion can be harmful.^[3]
- **Personal Protective Equipment (PPE):** Always use appropriate PPE, including chemical-resistant gloves and safety eyeshields.^[6] In case of insufficient ventilation, a suitable respirator (e.g., type N95) should be worn.^[8]
- **Storage:** Store in a well-ventilated area in tightly closed containers.^[16] The material is hygroscopic and can be sensitive to heat and moisture.^{[1][4]} It should be stored away from incompatible materials.
- **Incompatibilities:** Avoid contact with strong oxidizing agents, acids, and bases.^{[1][16]}
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^[16]

Conclusion

(±)-3-Benzyloxy-1,2-propanediol is far more than a simple protected glycerol. It is a versatile and enabling chemical tool that provides a robust platform for accessing a vast range of

complex molecules. Its importance in the synthesis of beta-blockers, antiviral agents, and specialized lipids for advanced materials science underscores its value to the research and drug development community. The straightforward and high-yielding synthesis, combined with its well-defined chemical properties, ensures its continued role as a key intermediate in both academic and industrial laboratories. A comprehensive understanding of its handling, reactivity, and applications is fundamental for any scientist working at the forefront of synthetic chemistry.

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